

In Vitro Binding Affinity of Levamlodipine to Calcium Channels: A Technical Guide

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the in vitro binding affinity of levamlodipine, the pharmacologically active S-enantiomer of amlodipine, to L-type calcium channels. Levamlodipine is a potent calcium channel blocker widely used in the treatment of hypertension and angina.[1] Its therapeutic efficacy is directly linked to its high-affinity binding to these channels, primarily the Cav1.2 subtype, which are crucial for regulating calcium influx in vascular smooth muscle and cardiac cells.[2]

Quantitative Analysis of Levamlodipine Binding Affinity

The binding affinity of levamlodipine and its racemic mixture, amlodipine, to L-type calcium channels has been quantified using various in vitro techniques. The key parameters determined are the dissociation constant (K_d) and the half-maximal inhibitory concentration (IC_{50}). A lower K_d or IC_{50} value indicates a higher binding affinity.

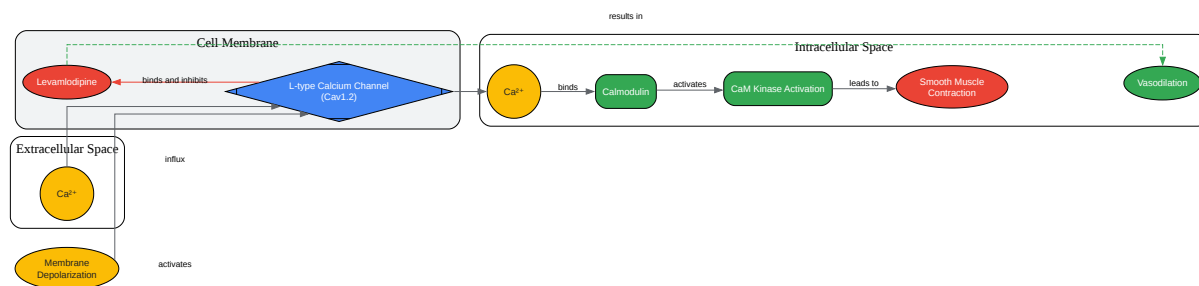
Compound	Channel Type	Biological System	Assay Type	Affinity Metric	Value	Reference
(-)-Amlodipine (Levamlodipine)	L-type Calcium Channel	Rat cardiac membrane fragments	Radioligand Binding Assay	Kd	1.64 ± 0.17 nM	[3]
Amlodipine	Cav1.2 (wild type)	-	Electrophysiology (Closed-channel block)	IC50	57 ± 22 nM	[4]
Amlodipine	Cav1.2 (mutant, DHP insensitive)	-	Electrophysiology (Closed-channel block)	IC50	26.0 ± 3.8 μM	[4]
Amlodipine	Cav2.1 (wild type)	-	Electrophysiology (Closed-channel block)	IC50	8.6 ± 0.58 μM	[4]
Amlodipine	Cav2.1 (mutant, DHP sensitive)	-	Electrophysiology	IC50	41 nM	[4]
Amlodipine	CavAb (bacterial model)	-	Electrophysiology	IC50	10 nM (after depolarization train)	[5]
Quaternary amlodipine	L-type Calcium Channel	Rabbit skeletal muscle transverse tubule	Radioligand Binding Assay	IC50	4.2 ± 0.6 μM	

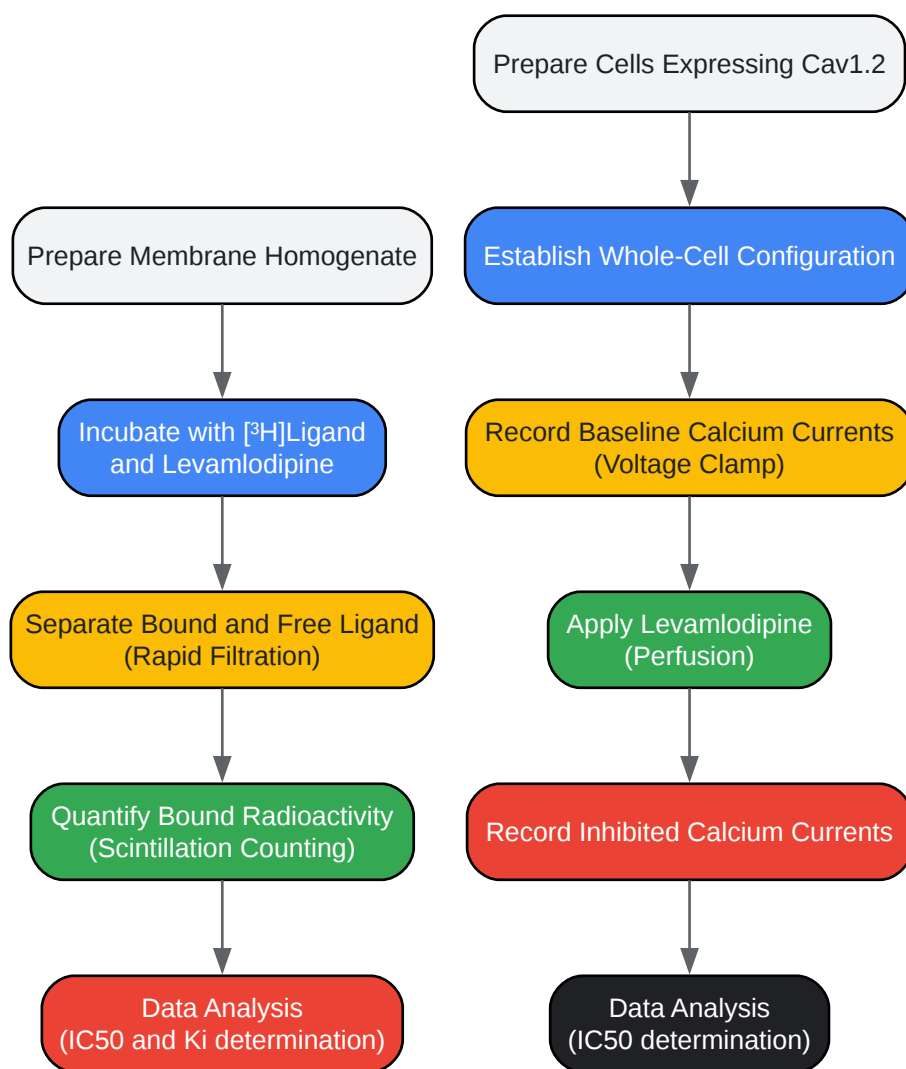
membrane

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L-type Calcium Channel Signaling Pathway

Levamlodipine exerts its therapeutic effect by binding to the L-type calcium channel, a voltage-gated ion channel, thereby inhibiting the influx of calcium ions into vascular smooth muscle cells.[6] This leads to vasodilation and a subsequent reduction in blood pressure. The following diagram illustrates the signaling pathway.





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